

physicochemical characteristics of 2,3,5-trimethylheptane

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Compound of Interest

Compound Name: 2,3,5-Trimethylheptane

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An In-depth Technical Guide on the Physicochemical Characteristics of 2,3,5-Trimethylheptane

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,3,5-trimethylheptane**, a branched-chain alkane. The information is intended for researchers, scientists, and professionals in drug development and chemical analysis, offering detailed data, experimental methodologies, and a logical workflow for characterization.

Core Physicochemical Properties

2,3,5-trimethylheptane is a saturated hydrocarbon with the chemical formula $C_{10}H_{22}$.^{[1][2][3]} As a branched-chain alkane, its structure influences its physical properties, such as boiling point and density, when compared to its straight-chain isomer, n-decane.

Data Summary

The quantitative physicochemical data for **2,3,5-trimethylheptane** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Reference
Molecular Formula	C10H22	-	[1][2]
Molecular Weight	142.28	g/mol	[1][2][4]
Boiling Point	157.9	°C (at 760 mmHg)	[1]
Melting Point	-53.99	°C	[1]
Density	0.73	g/cm ³	[1]
Flash Point	41.9	°C	[1]
Vapor Pressure	3.48	mmHg (at 25°C)	[1]
Refractive Index	1.4146	-	[1]
Enthalpy of Vaporization	47.3	kJ/mol	[5]
Solubility in Water	Insoluble	-	[6]
Solubility in Organics	Soluble in non-polar solvents (e.g., hexane, benzene, ether)	-	[6]

Experimental Protocols

The determination of the physicochemical properties of a compound like **2,3,5-trimethylheptane** involves standardized experimental procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid sample.[7]

Apparatus:

- Thiele tube

- Thermometer (0-200°C range)
- Small glass vial (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- Sample Preparation: Fill the small glass vial to about half-full with **2,3,5-trimethylheptane**.^[7]
- Capillary Tube Insertion: Place the capillary tube into the vial with its open end down.^[7]
- Assembly: Attach the vial to the thermometer using a small rubber band, ensuring the bottom of the vial is aligned with the thermometer bulb.^[7]
- Heating: Place the assembly into a Thiele tube containing mineral oil, ensuring the sample is below the oil level. Heat the side arm of the Thiele tube gently.^[7]
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out.^[8] Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the sample's vapor pressure has exceeded the atmospheric pressure.
- Measurement: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^{[7][8]} This is the point where the vapor pressure of the sample equals the atmospheric pressure.^[9]

Determination of Density

The density of a liquid is determined by measuring the mass of a known volume.^[10]

Apparatus:

- Analytical balance
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Thermometer

Procedure:

- Mass of Empty Cylinder: Measure and record the mass of a clean, dry graduated cylinder using an analytical balance.[\[11\]](#)
- Volume of Liquid: Carefully pour a specific volume of **2,3,5-trimethylheptane** (e.g., 10 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus.[\[11\]](#)[\[12\]](#)
- Mass of Cylinder and Liquid: Measure and record the combined mass of the graduated cylinder and the liquid.[\[11\]](#)
- Temperature: Record the ambient temperature, as density is temperature-dependent.
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[\[11\]](#)
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[10\]](#)[\[12\]](#)
- Precision: For improved accuracy, repeat the measurement multiple times and calculate the average.[\[11\]](#)[\[13\]](#)

Purity Analysis by Gas Chromatography (GC)

Gas chromatography is a standard technique used to separate and analyze volatile compounds, making it ideal for assessing the purity of alkanes.[\[14\]](#)[\[15\]](#)

Apparatus:

- Gas chromatograph (GC) system
- Flame Ionization Detector (FID)

- High-temperature capillary column (e.g., with a non-polar stationary phase like (5%-phenyl)-methylpolysiloxane)[16]
- High-purity carrier gas (Helium or Hydrogen)
- Sample vials and syringe

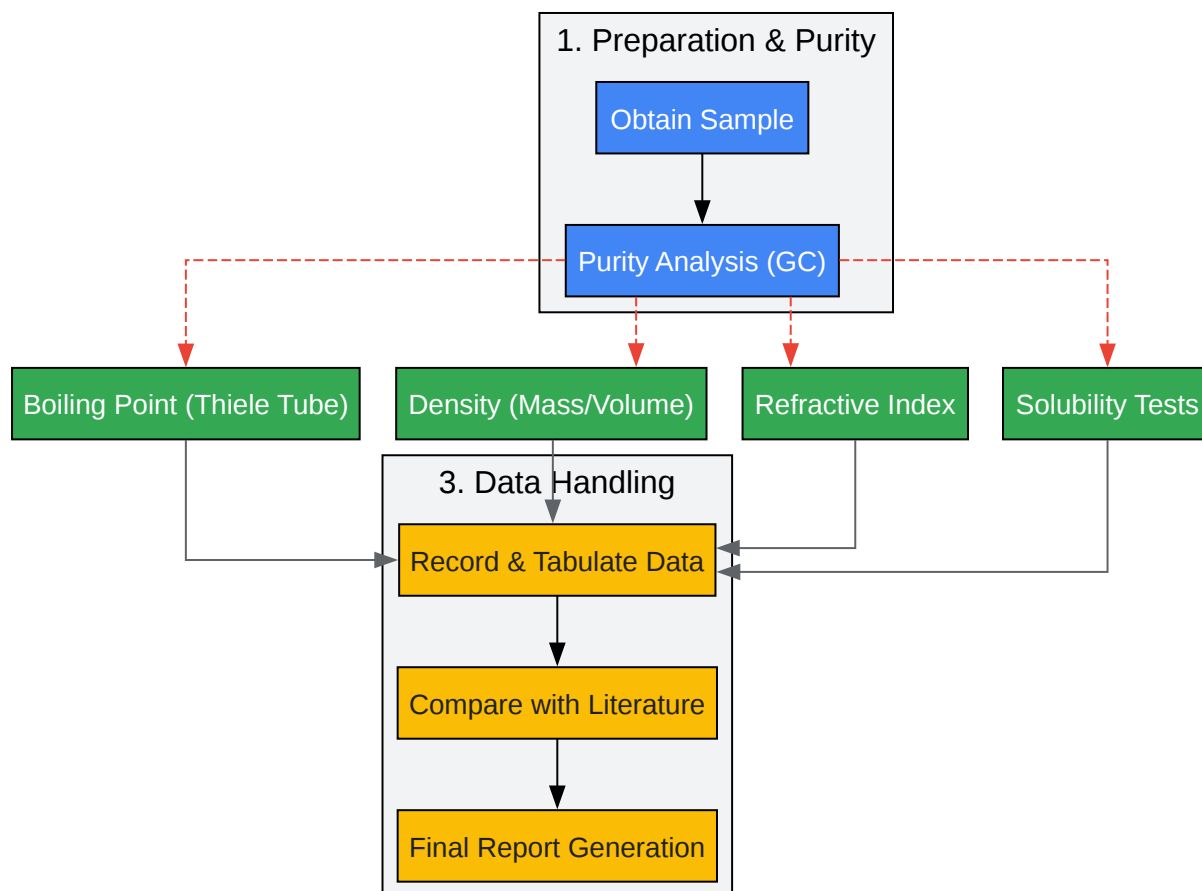
Procedure:

- Sample Preparation: Prepare a dilute solution of **2,3,5-trimethylheptane** in a suitable volatile solvent (e.g., hexane).
- Instrument Setup:
 - Set the injector and detector temperatures appropriately for the sample's volatility. A programmable temperature vaporization (PTV) inlet is often recommended.[16]
 - Program the oven temperature to start at a low temperature and ramp up to a higher temperature to ensure separation of any potential impurities.
 - Set the carrier gas flow rate.
- Injection: Inject a small, precise volume (e.g., 1 µL) of the prepared sample into the GC inlet.
- Data Acquisition: As the sample travels through the column, components are separated based on their boiling points and interaction with the stationary phase.[16] The FID detects the organic compounds as they elute, generating a chromatogram.
- Analysis: The resulting chromatogram will show peaks corresponding to each compound in the sample. The area of the peak for **2,3,5-trimethylheptane** relative to the total area of all peaks indicates its purity. The identity of the compound can be confirmed by comparing its retention time to that of a known standard.

Logical and Experimental Workflow

The following diagram illustrates a logical workflow for the complete physicochemical characterization of a chemical substance like **2,3,5-trimethylheptane**, from sample acquisition to final data reporting.

Physicochemical Characterization Workflow



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